

Finrozole cost-benefit analysis research use

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Compound Focus: Finrozole

CAS No.: 160146-17-8

Cat. No.: S528010

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Available Data on Finrozole

Finrozole (MPV-2213ad) is identified in research as a novel, nonsteroidal, competitive aromatase inhibitor. The available scientific data is primarily from a single early-phase pharmacokinetic study [1].

The table below summarizes the key pharmacokinetic parameters from a study in healthy male volunteers:

Parameter	3 mg Tablet	3 mg Solution	9 mg Tablet	9 mg Solution	30 mg Tablet
Time to Peak Concentration (t _{max})	2.94 hours	0.63 hours	2.50 hours	0.71 hours	3.13 hours
Peak Concentration (C _{max})	2.11 ng/mL	6.22 ng/mL	8.88 ng/mL	36.87 ng/mL	18.20 ng/mL
Area Under Curve (AUC(0,∞))	13.25 ng/mL·h	13.93 ng/mL·h	57.68 ng/mL·h	75.54 ng/mL·h	118.23 ng/mL·h
Elimination Half-Life (t _{1/2,z})	8.36 hours	3.38 hours	7.85 hours	2.86 hours	7.71 hours
Relative Bioavailability (Tablet vs. Solution)	89%	-	78%	-	-

Experimental Protocol Summary [1]:

- **Objective:** To investigate the pharmacokinetics of single oral doses of **Finrozole**.
- **Design:** Open, partly randomized cross-over study.
- **Subjects:** 23 healthy male volunteers.
- **Interventions:** Single doses of 3 mg, 9 mg, or 30 mg **Finrozole**, administered as tablets or an oral solution.
- **Data Collection:** Blood samples were collected over 5 days post-administration.
- **Analysis:** Serum concentrations were determined using high-performance liquid chromatography combined with mass spectrometry (HPLC-MS/MS). Pharmacokinetic parameters were calculated with a noncompartmental model using PCNONLIN software.

Context from Cost-Benefit Analyses of Other Aromatase Inhibitors

While data on **Finrozole** is scarce, cost-benefit analyses are commonly performed for other, established aromatase inhibitors. The methodology from these studies can serve as a reference for the type of analysis you might be looking for regarding **Finrozole**.

The diagram below illustrates the standard workflow for a cost-utility analysis, which is a common form of cost-benefit assessment in pharmaceuticals.



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Examples of such analyses for other drugs include:

- **Letrozole and Anastrozole:** A UK study found both to be cost-effective versus tamoxifen for early breast cancer, with incremental costs per QALY gained under £12,000 [2].
- **Palbociclib and Ribociclib:** These CDK4/6 inhibitors, used with letrozole, have been evaluated in multiple countries. While clinically effective, they are often not found to be cost-effective versus letrozole monotherapy in first-line metastatic breast cancer due to high drug costs [3] [4].

How to Proceed

The lack of **Finrozole** cost-benefit data is likely because it has not progressed to late-stage clinical trials or market approval. For the most current status, you could:

- **Search clinical trial registries** like ClinicalTrials.gov for any ongoing or completed studies.
- **Look for newer scientific publications** by the original researchers or institutions involved in its early development.

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References

1. Pharmacokinetics of finrozole (MPV-2213ad), a novel ... [pmc.ncbi.nlm.nih.gov]
2. Cost utility analysis of early adjuvant letrozole or ... [pubmed.ncbi.nlm.nih.gov]
3. Cost-utility analysis of Palbociclib + letrozole and ribociclib + ...
[healtheconomicsreview.biomedcentral.com]
4. Cost-effectiveness Analysis of Ribociclib plus Letrozole ... [jheor.org]

To cite this document: Smolecule. [Finrozole cost-benefit analysis research use]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528010#finrozole-cost-benefit-analysis-research-use>]

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